

The Environmental Fate of Zinc-Ethylenebis(dithiocarbamate) (Zineb) Residues: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Zinc-ethylenebis(dithiocarbamate)

Cat. No.: B1684293

[Get Quote](#)

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

Zinc-ethylenebis(dithiocarbamate) (Zineb), a polymer-complex fungicide, has been historically utilized in agriculture to control a broad spectrum of fungal diseases on fruits, vegetables, and ornamental crops.[1] Its application has raised environmental and health concerns, primarily due to its degradation into toxic metabolites, most notably ethylenethiourea (ETU). This technical guide provides a comprehensive overview of the environmental fate of Zineb residues, detailing its degradation pathways in soil and water, persistence, mobility, and the analytical methodologies employed for its detection and quantification. All quantitative data are summarized in structured tables for comparative analysis, and key experimental protocols are described in detail. Visual diagrams generated using the DOT language are provided to illustrate degradation pathways and experimental workflows.

Chemical and Physical Properties

Zineb is a polymeric complex of zinc with the ethylenebis(dithiocarbamate) ligand.[2] It is an off-white to yellowish powder that is practically insoluble in water and most organic solvents.[2][3] It is unstable to light, moisture, and heat, especially on prolonged storage.[2] Upon heating, it decomposes at approximately 157 °C without melting, emitting toxic fumes of nitrogen and sulfur oxides.[2]

Property	Value	Reference
Molecular Formula	(C ₄ H ₆ N ₂ S ₄ Zn) _n	[2]
Molecular Weight	275.78 g/mol (monomer)	[2]
Water Solubility	10 mg/L at 25°C	[3]
Vapor Pressure	< 1 x 10 ⁻⁷ mmHg at 20°C	[2]
Log Kow	1.3	[2]

Environmental Degradation Pathways

The degradation of Zineb in the environment is a complex process influenced by chemical, physical, and biological factors. The primary routes of degradation are hydrolysis, photolysis, and microbial metabolism.

Hydrolysis

Zineb is unstable in water and undergoes rapid hydrolysis, particularly under acidic or alkaline conditions.[3] The half-life in aqueous media at pH 9 has been reported to be 38.1 days.[2] The primary degradation products of Zineb upon exposure to moisture are ethylenethiuram monosulfide (ETM), zinc sulfide, carbon disulfide (CS₂), and ethylenethiourea (ETU).[2]

Photodegradation

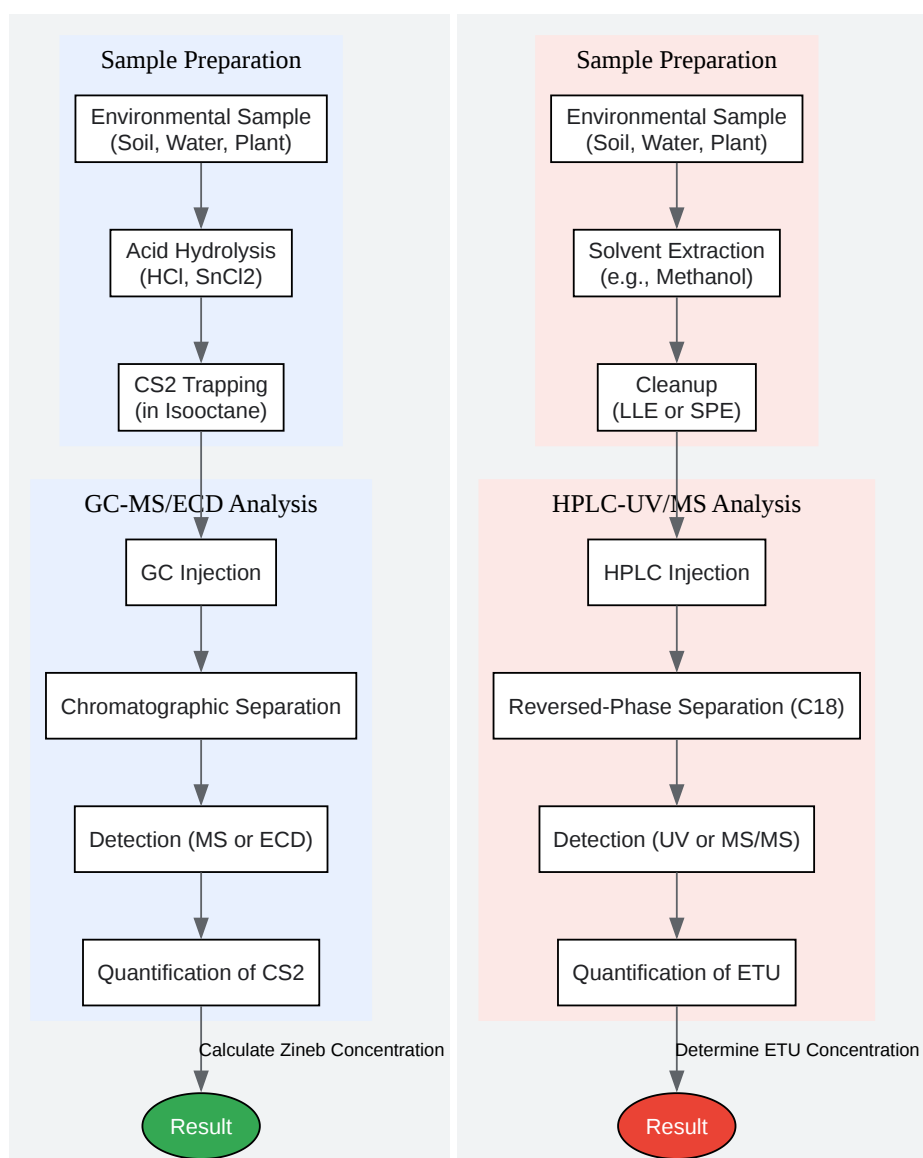
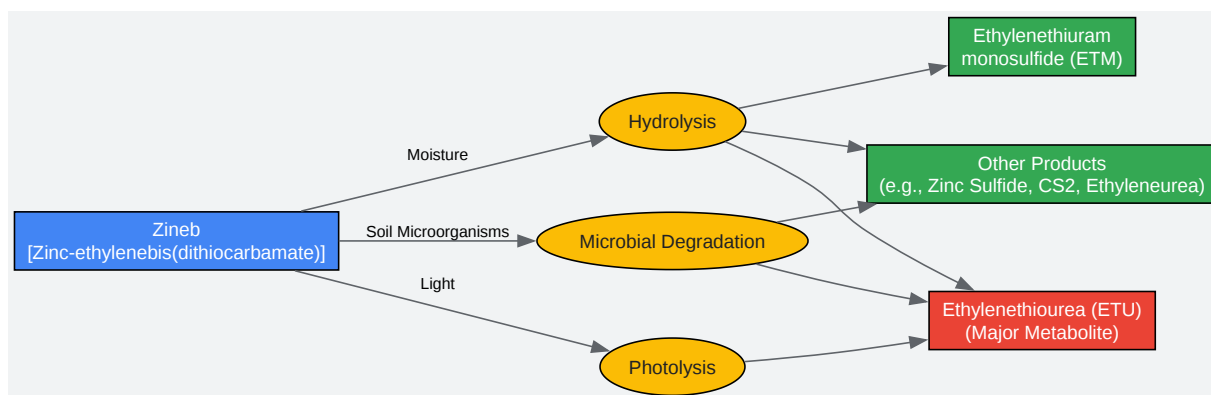
Exposure to light accelerates the degradation of Zineb. Photodegradation in aqueous solutions can lead to the formation of several products, with ETU being a major photolytic product.[4]

Microbial Degradation in Soil

In the soil environment, Zineb is considered to have low persistence.[3] Its degradation is catalyzed by soil components and microorganisms.[2] Zinc can be released from the Zineb molecule by soil microorganisms.[2] The bioactive half-life in the field has been reported to be 16 days.[3] Within four months of application to a field, 99.7% of the applied Zineb was found to have dissipated.[3]

The major metabolite of Zineb in both plants and soil is Ethylenethiourea (ETU).^[3] ETU is of significant concern due to its carcinogenic and goitrogenic properties.^[3] ETU is more water-soluble than Zineb and has a higher potential for leaching into groundwater, although detections in drinking water wells have been infrequent.^[3]^[5]

Below is a simplified degradation pathway of Zineb in the environment.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 2. Zineb | C₄H₆N₂S₄Zn | CID 5284484 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. EXTOTOXNET PIP - ZINEB [extotoxnet.orst.edu]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 5. Radiotracer study on residues and residue distribution of zineb in plant-soil system - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Environmental Fate of Zinc-Ethylenebis(dithiocarbamate) (Zineb) Residues: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1684293#environmental-fate-of-zinc-ethylenebis-dithiocarbamate-residues>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com